

Dodecyl Octadecanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Lauryl Stearate*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dodecyl octadecanoate, also known as dodecyl stearate or **lauryl stearate**, is a long-chain wax ester. It is formed from the esterification of dodecanol (lauryl alcohol) and octadecanoic acid (stearic acid). This document provides an in-depth technical guide on the material properties and safety data of dodecyl octadecanoate, intended for use by researchers, scientists, and professionals in drug development. All quantitative data is summarized in structured tables, and detailed methodologies for key toxicological experiments are provided, supplemented with workflow diagrams.

Chemical Identification and Physical Properties

Dodecyl octadecanoate is a white, waxy solid at room temperature. Its primary use in various industries, including cosmetics and pharmaceuticals, is as an emollient and skin-conditioning agent.^[1]

Identifier	Value	Source
Chemical Name	Dodecyl octadecanoate	IUPAC
Synonyms	Dodecyl stearate, Lauryl stearate, Octadecanoic acid, dodecyl ester	[1]
CAS Number	5303-25-3	[2][3]
Molecular Formula	C30H60O2	[2][4]
Molecular Weight	452.80 g/mol	[3][4]

A summary of the key physicochemical properties of dodecyl octadecanoate is presented below.

Property	Value	Source
Physical State	Solid	[2]
Appearance	White, waxy solid	[2]
Melting Point	41 °C	[5]
Boiling Point	484.9 ± 13.0 °C at 760 mmHg	[5]
Water Solubility	Insoluble	[4]
Purity	>99%	[2][3][4]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), dodecyl octadecanoate is not classified as a hazardous substance.[1][4] It is not considered to pose significant health risks under normal conditions of use.

Hazard Classification	Classification	Source
GHS Hazard Classification	Not classified as hazardous	[1][4]
Acute Toxicity (Oral)	Not classified	[4]
Skin Corrosion/Irritation	Not classified	[4]
Serious Eye Damage/Irritation	Not classified	[4]
Carcinogenicity	No data available; not expected	[4]
Mutagenicity	No data available; not expected	[4]

Toxicological Profile

The toxicological profile of dodecyl octadecanoate indicates a low order of toxicity. It is not considered to be acutely toxic, nor is it a significant skin or eye irritant.[4]

Toxicological Endpoint	Result	Source
Acute Oral Toxicity	Not classified as acutely toxic	[4]
Dermal Irritation	Not classified as an irritant. Minor irritation may occur in susceptible individuals.	[4]
Eye Irritation	Not classified as an irritant. Precautionary rinsing is advised upon contact.	[4]
Sensitization	Not considered to be a sensitizer	[4]
Chronic Toxicity	No chronic effects have been reported	[4]

Experimental Protocols

The following sections detail the standard methodologies for assessing the key toxicological endpoints for a substance like dodecyl octadecanoate. These protocols are based on internationally recognized OECD guidelines.

Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is designed to assess the acute oral toxicity of a substance. The principle is to use a stepwise procedure with a set of fixed doses to identify a dose that produces evident toxicity without causing mortality.

Methodology:

- **Animal Model:** Typically, the rat is the preferred species. Healthy, young adult animals of a single sex (usually females) are used.
- **Housing and Feeding:** Animals are housed in standard laboratory conditions with access to food and water, except for a brief fasting period before dosing.
- **Dose Administration:** The test substance is administered as a single dose by gavage. The initial dose is selected from a series of fixed dose levels (5, 50, 300, 2000, or 5000 mg/kg body weight) based on a preliminary sighting study.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days. Observations are made frequently on the day of dosing and at least daily thereafter.
- **Endpoint:** The study aims to identify the dose level that causes evident toxicity or no more than one death. This information is then used for hazard classification.



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Acute Oral Toxicity (OECD 420) Experimental Workflow

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause irritation or corrosion to the skin after a single application.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species.
- **Test Area Preparation:** The fur on the dorsal area of the trunk of the animal is clipped.
- **Application of Test Substance:** A small amount (0.5 g for solids) of the test substance is applied to a small area of skin (approximately 6 cm²) under a gauze patch.
- **Exposure Period:** The test substance is applied for a 4-hour period.
- **Observation:** After removal of the patch, the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after application. The observation period may be extended up to 14 days if the effects are not resolved.
- **Scoring and Classification:** The severity of the skin reactions is scored, and the substance is classified based on the mean scores for erythema and edema.

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Acute Dermal Irritation (OECD 404) Experimental Workflow

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test is designed to determine the potential of a substance to cause irritation or corrosion to the eye.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species.
- **Application:** A single dose of the test substance (0.1 mL for liquids or not more than 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after instillation. The observation period may be extended if the effects are not reversible.
- **Evaluation:** The cornea, iris, and conjunctiva are evaluated for opacity, inflammation, and discharge.
- **Scoring and Classification:** The severity of the ocular lesions is scored, and the substance is classified based on the persistence and severity of the observed effects.



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Acute Eye Irritation (OECD 405) Experimental Workflow

Handling, Storage, and Disposal

Handling: Standard precautions for handling chemicals should be observed.^[4] This includes avoiding contact with skin and eyes and preventing inhalation of any dust or fumes if the material is heated.^[4] Good industrial hygiene practices should be followed.

Storage: Store in a cool, dry, and well-ventilated area.^[4] Keep containers tightly closed when not in use.^[4] Avoid contact with strong oxidizing agents.^[4]

Disposal: Spilled material should be collected and disposed of in accordance with local, state, and federal regulations.^[4] Small spills can be wiped up, and the area can be flushed with water.^[4]

First Aid Measures

Exposure Route	First Aid Measures	Source
Inhalation	If fumes from heated product are inhaled, move to fresh air. Seek medical attention if symptoms persist.	^[4]
Skin Contact	Wash with soap and water.	^[4]
Eye Contact	Rinse thoroughly with plenty of water.	^[4]
Ingestion	Seek medical advice if a large amount is ingested or if symptoms occur.	^[4]

Fire and Explosion Hazard Data

Dodecyl octadecanoate is not classified as flammable. However, like most organic materials, it will burn if exposed to a sufficient heat source.

Property	Value	Source
Flammability	Not classified as flammable	[4]
Suitable Extinguishing Media	Water spray, foam, dry chemical, carbon dioxide	[4]
Hazardous Combustion Products	Carbon monoxide and carbon dioxide	[4]

Stability and Reactivity

Dodecyl octadecanoate is stable under normal storage and handling conditions.[4]

Parameter	Information	Source
Chemical Stability	Stable	[4]
Conditions to Avoid	High temperatures, sources of ignition	[4]
Incompatible Materials	Strong oxidizing agents	[4]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide (upon combustion)	[4]

Ecological Information

No significant ecological damage is expected from the normal use of dodecyl octadecanoate. [4] The product is not soluble in water and will likely spread on the surface of aquatic environments.[4]

Conclusion

Dodecyl octadecanoate is a stable, non-hazardous substance with a low toxicological profile. Its primary applications as an emollient and skin-conditioning agent are supported by its lack of significant irritant or sensitizing properties. Standard handling and storage procedures are sufficient to ensure its safe use in research and manufacturing settings. The experimental

protocols outlined in this guide provide a framework for the safety assessment of this and similar materials.

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References

- 1. oecd.org [oecd.org]
- 2. oecd.org [oecd.org]
- 3. oecd.org [oecd.org]
- 4. acri.gov.tw [acri.gov.tw]
- 5. laboratuar.com [laboratuar.com]
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